

Biocompatibility and Toxicity Profile of 2-Phenoxyethyl Methacrylate: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenoxyethyl methacrylate

Cat. No.: B083153

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Introduction

2-Phenoxyethyl methacrylate (2-PEMA) is a monofunctional methacrylate monomer utilized in the formulation of various polymers and resins. Its applications span across industries, including as a component in dental and medical materials, coatings, and adhesives.

Understanding the biocompatibility and potential toxicity of 2-PEMA is crucial for ensuring the safety and efficacy of end-products intended for biomedical applications. This technical guide provides a comprehensive overview of the available toxicological data for 2-PEMA, including summaries of quantitative data, detailed experimental methodologies for key toxicological assays, and visualizations of experimental workflows.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| CAS Number | 10595-06-9 |
| Molecular Formula | C ₁₂ H ₁₄ O ₃ |
| Molecular Weight | 206.24 g/mol |
| Appearance | Colorless liquid |
| Boiling Point | 295.5 °C at 760 mmHg |
| Density | 1.08 g/cm ³ |
| Solubility | Insoluble in water |

Biocompatibility and Toxicity Data

The biocompatibility and toxicity of 2-PEMA have been evaluated through various in vivo and in vitro studies. The following sections summarize the key findings.

Acute Toxicity

Acute toxicity studies assess the potential for adverse effects to occur within a short period after a single exposure to a substance.

| Endpoint | Species | Route | Value | Classification |
|----------|---------|--------|---------------|--------------------------------|
| LD50 | Rat | Oral | 4,450 mg/kg | May be harmful if swallowed[1] |
| LD0 | Rat | Dermal | > 2,000 mg/kg | No deaths occurred[1] |

Irritation

Irritation studies evaluate the potential of a substance to cause reversible inflammatory effects on skin and eyes.

| Endpoint | Species | Exposure | Result | Classification |
|-----------------|---------|----------|----------------------------------|--------------------------------|
| Skin Irritation | Rabbit | 24 h | Irritation Index: 0.7 – 3.2/8 | Causes mild skin irritation[1] |
| Eye Irritation | Rabbit | - | Mild irritation | Causes mild eye irritation[1] |

Sensitization

Sensitization is an immunological reaction of the skin following repeated exposure to a substance.

| Test | Species | Result | Classification |
|-------------------------------|---------|-------------------------------|--|
| Local Lymph Node Assay (LLNA) | Mouse | Produced an allergic reaction | May cause an allergic skin reaction[1] |

Note: Specific quantitative data such as the EC3 value (Effective Concentration for a 3-fold stimulation index) from the LLNA study were not available in the reviewed literature.

Genotoxicity

Genotoxicity tests are designed to detect direct or indirect damage to DNA. Currently, there is limited specific data available for the genotoxicity of 2-PEMA. One source states "No data available" for germ cell mutagenicity[1].

In the absence of direct data, information from structurally related compounds can provide insights. For the related compound 2-phenoxyethanol, several in vitro and in vivo studies, including the bacterial reverse mutation assay (Ames test), mammalian cell cytogenetics, and mouse micronucleus assay, have shown no evidence of genotoxicity[2].

In Vitro Cytotoxicity

Specific in vitro cytotoxicity data, such as IC50 values for 2-PEMA on various cell lines (e.g., L929, BALB/c 3T3, CHO), were not found in the public domain during the literature search for this guide. This represents a significant data gap in the toxicological profile of this compound.

Experimental Protocols

Detailed methodologies for standard toxicological assays are crucial for the interpretation and replication of study results. The following sections describe the general protocols for key experiments relevant to the assessment of 2-PEMA.

Acute Dermal Toxicity (OECD 402)

The acute dermal toxicity test provides information on the health hazards likely to arise from a short-term dermal exposure to a substance.



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References

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